

A Technical Guide to Commercial Sourcing of High-Purity Acetyl-L-threonine-d5

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Compound of Interest

Compound Name: Acetyl-L-threonine-d5

Cat. No.: B12387397

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers offering high-purity **Acetyl-L-threonine-d5**, a deuterated stable isotope-labeled amino acid derivative crucial for various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Commercial Supplier Landscape

Several chemical suppliers specialize in the provision of stable isotope-labeled compounds for research purposes. The following companies have been identified as commercial sources for **Acetyl-L-threonine-d5**. It is important to note that product specifications, including purity and isotopic enrichment, should be confirmed with the supplier via their certificate of analysis for the specific lot being purchased.

Quantitative Data Summary

For researchers requiring a quick comparison, the following table summarizes key quantitative data for **Acetyl-L-threonine-d5** available from various suppliers. Please note that this information is based on publicly available data and is subject to change. Direct inquiry with the suppliers is recommended for the most current and lot-specific information.

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment (Atom % D)	Molecular Formula	Notes
MedChem Express	Acetyl-L-threonine-d5-1	Not specified	>98% (Typical)	Not specified	C ₆ H ₆ D ₅ NO ₄	For research use only.[1][2]
Alfa Chemistry	Acetyl-L-threonine-d5	ACMA0004 5756	Not specified	Not specified	C ₆ H ₆ D ₅ NO ₄	For research use only.[3]
Benchchem	Acetyl-L-threonine-d5	Not specified	High Purity	Not specified	Not specified	Inquire for details.[4]
LGC Standards	N-Acetyl-d3-L-threonine-2,3-d2	CDN-D-7000	min 98% Chemical Purity	98 atom % D	C ₆ D ₅ H ₆ NO ₄	Also referred to as N-Acetyl-L-threonine-D5.[5][6]

Experimental Protocols and Methodologies

While specific, detailed experimental protocols for the synthesis of **Acetyl-L-threonine-d5** are proprietary to the manufacturers, the general principles of its purification and characterization are well-established. Researchers utilizing this compound should employ rigorous analytical methods to verify its identity and purity prior to use in sensitive applications.

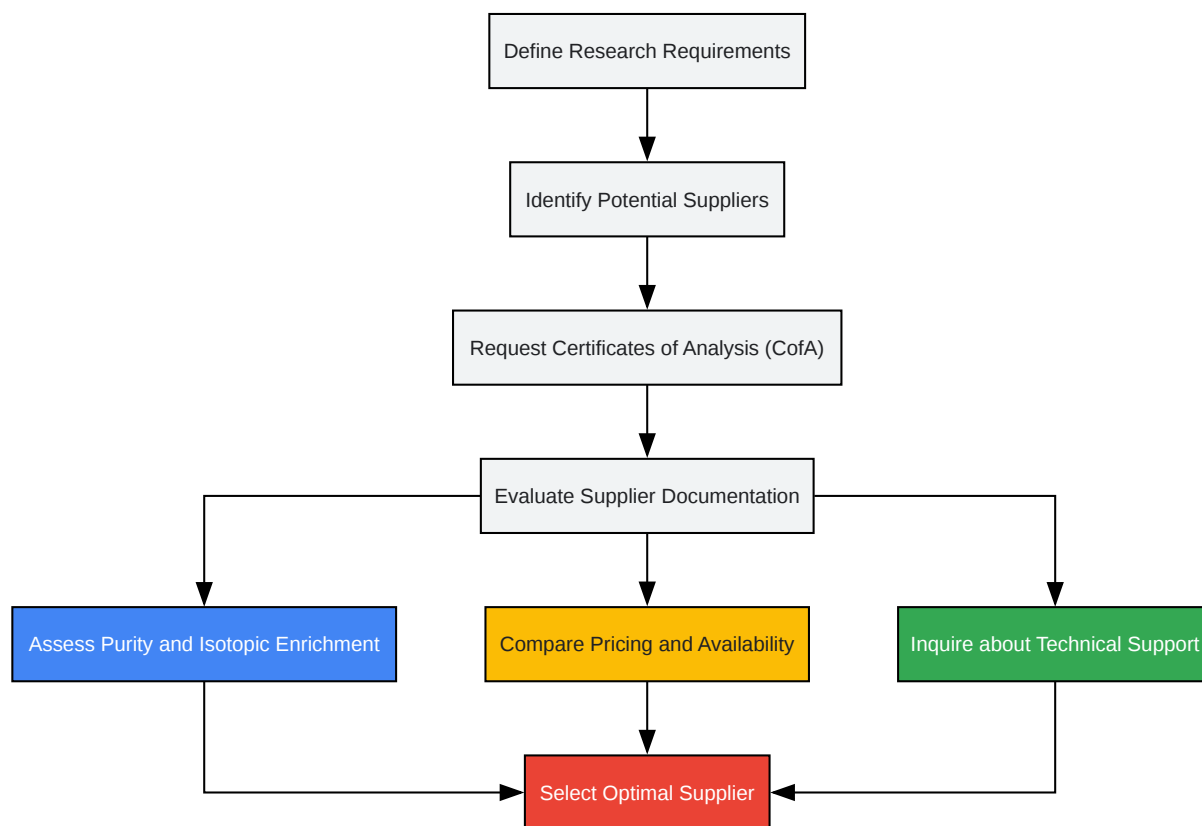
General Purification and Characterization Methodology

High-purity standards are essential for research applications. The purification and characterization of isotopically labeled compounds like **Acetyl-L-threonine-d5** typically involve the following steps[4]:

- **Purification:** Chromatographic techniques are the primary methods for purification. High-Performance Liquid Chromatography (HPLC), often utilizing a chiral stationary phase, is employed to separate the desired deuterated compound from unlabeled starting materials, reaction byproducts, and any potential stereoisomers that may have formed during the synthesis[4].
- **Structural Confirmation and Purity Assessment:** A combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy is used to confirm the chemical structure and assess purity[4].
 - **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to confirm the molecular weight and elemental composition, verifying the incorporation of the deuterium atoms.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are used to confirm the chemical structure. The absence of signals at specific positions in the ^1H NMR spectrum, corresponding to the deuterated sites, provides evidence of successful labeling. Quantitative NMR (qNMR) can be used to determine the chemical purity.
- **Isotopic Enrichment Determination:** The isotopic enrichment, which is the percentage of molecules that contain the desired number of deuterium atoms, is a critical parameter. This is typically determined by mass spectrometry, comparing the ion intensities of the labeled compound with any residual unlabeled species.

Logical Workflow for Supplier Selection

The selection of a suitable commercial supplier for high-purity **Acetyl-L-threonine-d5** is a critical step in ensuring the validity and reproducibility of experimental results. The following diagram illustrates a logical workflow to guide this process.



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Caption: Logical workflow for selecting a commercial supplier.

This workflow outlines a systematic approach, starting from defining the specific requirements of the research, such as the necessary purity and isotopic enrichment levels, to the final selection of a supplier based on a comprehensive evaluation of their documentation, pricing, and support. By following this structured process, researchers can confidently source high-quality **Acetyl-L-threonine-d5** for their studies.

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